

# SURFONIC JL-80X: A Comprehensive Technical Analysis

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the physical and chemical properties of SURFONIC JL-80X, a nonionic surfactant. The information is curated for researchers, scientists, and professionals in drug development who require a thorough understanding of this compound for formulation and application purposes.

# **Core Physical and Chemical Properties**

SURFONIC JL-80X is an alkoxylated linear alcohol, recognized for its utility as a fluid, water-soluble, and biodegradable surface-active agent.[1] It is characterized by its excellent detergency and wetting properties, as well as its low freeze and pour points.[1] A key feature of this surfactant is its non-gelling nature in water at 25°C and higher temperatures.[1] It exhibits compatibility with other nonionic surfactants and the majority of anionic and cationic surfactants.[1]

The molecular structure of SURFONIC JL-80X is derived from the alkoxylation of C10-12 linear alcohols and incorporates both ethylene oxide and propylene oxide units.[2][3] This unique composition is crucial to its low foaming characteristics.[2]

#### **Quantitative Data Summary**

The following table summarizes the key quantitative properties of SURFONIC JL-80X, compiled from various technical sources.



| Property   | Value  | Test Method*  |
|--|--|---------------|
| Appearance, 25°C   | Clear and substantially free of suspended matter | ST-30.1       |
| Cloud Point, 1% aqueous  | 57 - 62 °C                                       | ST-9.1, 5.2.1 |
| Color, Pt-Co, 25°C   | 100 max.   | ST-30.12      |
| pH, 1% solution  | 6.5 - 7.5  | ST-31.36,C    |
| Water, wt%   | 0.5 max.   | ST-31.53      |
| Flash Point, COC   | 190 °C / 375 °F                                  | -             |
| Pour Point   | -5 °C / 23 °F                                    | ASTM D97      |
| Density, g/ml at 25°C  | 1.0037   | ASTM D4052    |
| Weight, lbs/US gal at 25°C   | 8.35   | -             |
| Viscosity, kinematic, cSt at 15.6°C                                      | 80   | ASTM D445     |
| Viscosity, kinematic, cSt at 25°C  | 51   | ASTM D445     |
| Hydroxyl Number (theoretical)  | 97   | -             |
| HLB Value  | 13.1   | -             |
| Surface Tension, dynes/cm,<br>25°C, 0.1% solution                        | 29.2   | -             |
| Draves Wetting Time, sec at 25°C, 0.10% solution, 3.0 gram hook          | 4.8  | -             |
| Foam Height, Ross-Miles, mm, 120°F, 0.1% solution, initial               | 75   | -             |
| Foam Height, Ross-Miles, mm,<br>120°F, 0.1% solution, after 5<br>minutes | 70   | -             |



\*Methods of Test are available from Huntsman Corporation upon request.[1]

#### **Experimental Protocols**

The determination of the physical and chemical properties of SURFONIC JL-80X is conducted using standardized test methods, as indicated in the technical documentation. While detailed proprietary experimental protocols are not publicly available, the cited standard methods provide a framework for reproducible analysis.

- Cloud Point: The cloud point is determined by observing the temperature at which a 1% aqueous solution of the surfactant becomes turbid upon heating, in accordance with Huntsman test method ST-9.1, 5.2.1.[1] This property is critical for understanding the temperature-dependent solubility of the surfactant.
- Pour Point: The pour point, the lowest temperature at which the substance will flow, is measured following the ASTM D97 standard.[3]
- Viscosity: Kinematic viscosity is measured using the ASTM D445 standard method.[3]
- Density: The density is determined according to the ASTM D4052 standard.[3]
- Draves Wetting Time: This test measures the efficiency of a wetting agent by timing how long it takes for a weighted skein of cotton to sink in a solution of the surfactant.[1]
- Ross-Miles Foam Height: This method evaluates the foaming characteristics of a surfactant by measuring the initial foam height and its stability over time.[1][3]

#### Structure-Property-Application Relationship

The interplay between the molecular structure of SURFONIC JL-80X, its resultant physicochemical properties, and its diverse applications can be visualized as a logical workflow.

Figure 1: Logical workflow illustrating the relationship between the molecular structure, key properties, and applications of SURFONIC JL-80X.

## **Applications**



The unique combination of properties makes SURFONIC JL-80X a versatile surfactant for a range of industrial and household applications.[1] Its efficacy as a low-foam emulsifier is particularly valuable in the formulation of semi-synthetic cutting fluids for metalworking.[3] It is also utilized in industrial cleaning compounds, household detergents, paint brush cleaners, concrete additives, and for dust control.[1] In the textile and paper industries, its compatibility with cationic softeners makes it suitable for dye-leveling and desizing processes.[3]

### **Environmental and Safety Profile**

SURFONIC JL-80X is noted as being biodegradable.[1] Studies have indicated that it is completely biodegraded in semi-continuous activated sludge tests.[1] With regard to safety, it is presented as a safer alternative to Triton X-100, which has raised health concerns.[4] As with any chemical, it is imperative to consult the Safety Data Sheet (SDS) for detailed information on toxicity, handling, and storage procedures.[1][4][5] The product is classified as a flammable liquid and can cause eye irritation and may cause an allergic skin reaction.[6]

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